

Diclazuril Sodium: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Diclazuril sodium is a potent anticoccidial agent widely utilized in the veterinary field for the control and prevention of coccidiosis in poultry and other livestock. This technical guide provides an in-depth overview of its chemical properties, mechanism of action, experimental evaluation, and key efficacy data, tailored for professionals in research and drug development.

Core Chemical and Physical Data

A summary of the essential chemical and physical properties of **Diclazuril sodium** is presented below.

Property	Value	Citation(s)
CAS Number	112209-99-1	[1]
Molecular Formula	C17H8Cl3N4NaO2	
Molecular Weight	429.6 g/mol	[2]

Mechanism of Action: Inducing Apoptosis in Eimeria



Diclazuril exerts its anticoccidial effect through a multifaceted mechanism that ultimately induces apoptosis, or programmed cell death, in the Eimeria parasite. Key pathways involved include the disruption of cellular metabolism and the cell cycle.

Apoptosis Induction via GAPDH Nuclear Translocation

One of the primary mechanisms involves the upregulation and subsequent nuclear translocation of Glyceraldehyde-3-Phosphate Dehydrogenase (GAPDH). In healthy cells, GAPDH is a key enzyme in glycolysis, residing in the cytoplasm. However, upon exposure to Diclazuril, Eimeria tenella merozoites exhibit a significant increase in GAPDH expression.[1] This is followed by the migration of GAPDH into the nucleus.[1][3] The nuclear accumulation of GAPDH is associated with a decrease in its glycolytic activity and the activation of an intrinsic apoptotic pathway.[1] This pathway is characterized by the activation of caspase-9 and subsequently caspase-3, leading to the execution of apoptosis.[1]



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Diclazuril-induced apoptosis pathway in *Eimeria tenella*.

Disruption of the Cell Cycle via CDK Inhibition

Diclazuril has also been shown to affect the cell cycle of Eimeria tenella. Studies have demonstrated that treatment with diclazuril leads to a decrease in the expression of CDK-related kinase 2 (EtCRK2) at both the mRNA and protein levels.[4] Cyclin-dependent kinases (CDKs) are crucial regulators of the cell cycle, and their inhibition can lead to cell cycle arrest and ultimately prevent parasite proliferation.



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Diclazuril's inhibitory effect on the *Eimeria tenella* cell cycle.



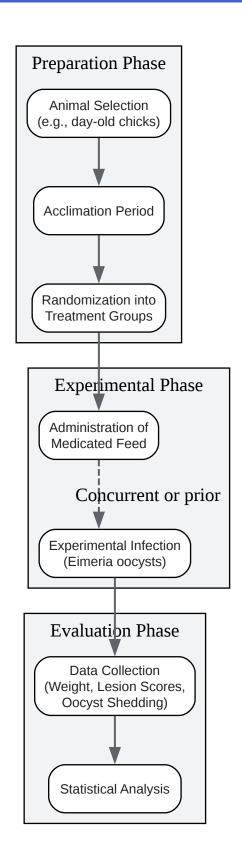
Experimental Protocols for Efficacy Evaluation

The evaluation of anticoccidial drugs like Diclazuril typically follows standardized experimental protocols to ensure the reliability and reproducibility of the results. The World Association for the Advancement of Veterinary Parasitology (WAAVP) provides comprehensive guidelines for these studies.[5]

General Experimental Workflow

A typical workflow for assessing the efficacy of an anticoccidial agent is outlined below.





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General workflow for evaluating anticoccidial efficacy.



Key Methodologies

- Animal Model: Day-old broiler chickens are commonly used.[6] They are housed in a controlled environment to prevent accidental infection.
- Experimental Groups: A typical study includes a non-infected, non-treated control group; an infected, non-treated control group; and one or more infected groups treated with different concentrations of the test substance (e.g., Diclazuril).[6]
- Infection: Birds are orally inoculated with a known number of sporulated Eimeria oocysts.
 The species of Eimeria used depends on the target of the study (e.g., E. tenella, E. acervulina, E. maxima).
- Parameters for Efficacy Assessment:
 - Weight Gain: A key indicator of the drug's ability to prevent the negative effects of coccidiosis on growth.[2]
 - Lesion Scoring: Post-mortem examination of the intestines to score the severity of lesions caused by the parasite. This is a primary measure of efficacy.[2]
 - Oocyst Shedding: Quantification of the number of oocysts shed in the feces, which indicates the drug's ability to inhibit parasite replication.
 - Anticoccidial Index (ACI): A composite score that combines data on survival rate, weight gain, lesion scores, and oocyst values to provide an overall measure of efficacy.[8]

Quantitative Efficacy Data

Numerous studies have demonstrated the high efficacy of Diclazuril against various Eimeria species in chickens. The following table summarizes key findings from selected studies.



Eimeria Species	Diclazuril Concentration (ppm in feed)	Key Findings	Citation(s)
E. tenella	0.5	Almost completely effective in preventing lesions.	[2]
E. acervulina	0.5	Almost completely effective in preventing lesions.	[2]
E. mitis	0.5	Almost completely effective in preventing lesions.	[2]
E. brunetti	1.0	Better prevention of lesions compared to 0.5 ppm.	[2]
E. maxima	0.5 - 1.5	Significantly reduced lesion and dropping scores; almost complete prevention of oocyst shedding.	[2]
E. necatrix	1.0	Necessary for full protection of weight gain.	[2]
Mixed Infection	1.0	Highly efficacious in shuttle programs.	[7]

Conclusion

Diclazuril sodium remains a cornerstone in the control of avian coccidiosis. Its well-defined mechanism of action, involving the induction of apoptosis in Eimeria parasites, and its proven efficacy at low concentrations make it a valuable tool for maintaining animal health and productivity. The standardized protocols for its evaluation ensure a robust assessment of its



anticoccidial activity, providing reliable data for researchers and drug development professionals.

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- To cite this document: BenchChem. [Diclazuril Sodium: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12771262#diclazuril-sodium-cas-number-and-molecular-weight]



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